

# 5-Acetyloxindole molecular structure and weight

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## Compound of Interest

Compound Name: 5-Acetyloxindole

Cat. No.: B1336615

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## Technical Guide: N-Acetyloxindole

Disclaimer: The initial request specified "5-Acetyloxindole." However, a thorough literature and database search revealed a lack of consistent and substantial information for a compound with this specific name. It is plausible that the intended compound of interest was N-Acetyloxindole (also known as 1-Acetylindolin-2-one), for which there is available scientific data. This technical guide will, therefore, focus on the molecular structure, properties, and available biological information for N-Acetyloxindole.

## Molecular Structure and Properties

N-Acetyloxindole is a derivative of oxindole where an acetyl group is attached to the nitrogen atom of the indolin-2-one core.

Molecular Formula: C<sub>10</sub>H<sub>9</sub>NO<sub>2</sub>

Molecular Weight: 175.18 g/mol [\[1\]](#)[\[2\]](#)

Below is a diagram of the molecular structure of N-Acetyloxindole.

Caption: Molecular structure of N-Acetyloxindole.

## Quantitative Data Summary

The following table summarizes the key quantitative data for N-Acetyloxindole.

| Property          | Value  | Reference                               |
|-------------------|--|---|
| Molecular Formula | C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 175.18 g/mol                                   | <a href="#">[1]</a> <a href="#">[2]</a> |
| CAS Number        | 21905-78-2                                     | <a href="#">[1]</a>                     |
| Melting Point     | 127-131 °C                                     | <a href="#">[1]</a>                     |
| Boiling Point     | 399.8 °C at 760 mmHg                           | <a href="#">[1]</a>                     |
| Density           | 1.275 g/cm <sup>3</sup>                        | <a href="#">[1]</a>                     |

## Experimental Protocols

### Synthesis of N-Acetyloxindole

A common method for the synthesis of N-Acetyloxindole involves the acetylation of 2-oxoindole (oxindole) using acetic anhydride.

Reaction: 2-oxoindole + Acetic Anhydride → N-Acetyloxindole + Acetic Acid

Materials:

- 2-oxoindole
- Acetic anhydride
- Pyridine (as a catalyst, optional)
- Anhydrous solvent (e.g., dichloromethane, chloroform)
- Ice bath
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

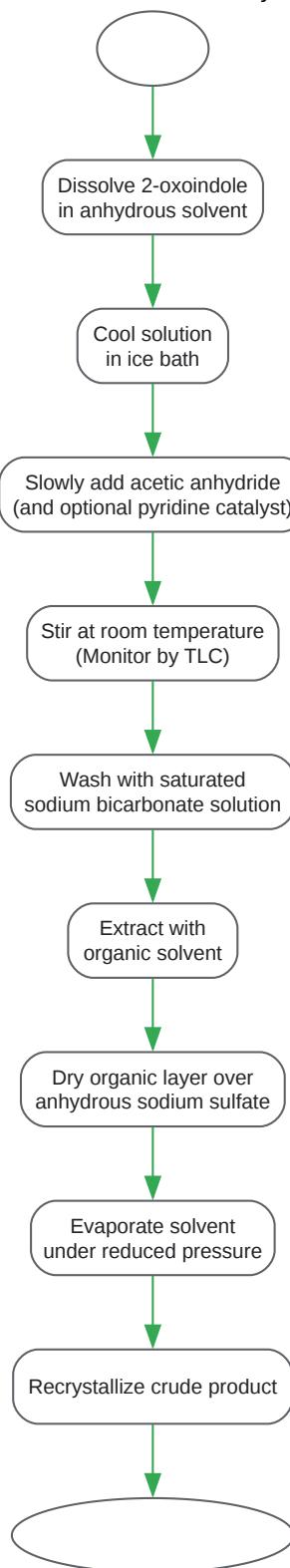
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Dissolve 2-oxoindole in an anhydrous solvent in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add acetic anhydride to the cooled solution with continuous stirring. A catalytic amount of pyridine can be added to facilitate the reaction.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours until the reaction is complete (monitoring by TLC is recommended).
- Once the reaction is complete, wash the mixture with a saturated aqueous solution of sodium bicarbonate to neutralize any excess acetic anhydride and acetic acid.
- Extract the aqueous layer with the organic solvent used in the reaction.
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization to obtain pure N-Acetyloxindole.

Below is a diagram illustrating the experimental workflow for the synthesis of N-Acetyloxindole.

## Synthesis Workflow of N-Acetyloxindole

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## References

- 1. N-ACETYLOXINDOLE 97 | lookchem [lookchem.com]
- 2. 1-Acetyl-1,2-dihydro-3H-indol-3-one | C10H9NO2 | CID 538819 - PubChem [pubchem.ncbi.nlm.nih.gov]
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